

Technical Guide: 6'-Sialyl-D-lactose (6'-SL) – Structural Architecture & Therapeutic Potential[1]

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Compound of Interest

Compound Name: 6-Sialyl-D-lactose*

Cat. No.: B12094058

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Executive Summary

6'-Sialyl-D-lactose (6'-SL) is a trisaccharide and a dominant acidic human milk oligosaccharide (HMO). Structurally, it consists of N-acetylneuraminic acid (Neu5Ac) linked via an

glycosidic bond to the galactose subunit of a lactose core (Gal

Glc).[1] Unlike its isomer 3'-Sialyllactose (3'-SL), which binds primarily to avian-type influenza receptors, 6'-SL exhibits high specificity for human-type influenza virus receptors and plays a critical role in immune modulation, cognitive development, and recent applications in muscle atrophy prevention.[1]

Molecular Architecture

Nomenclature and Classification

- Common Name: 6'-Sialyllactose (6'-SL)[2][3]
- IUPAC Name:

-Acetyl-

-D-neuraminy-(2

6)-

-D-galactopyranosyl-(1

4)-D-glucose[1]

- Chemical Formula:

[1]

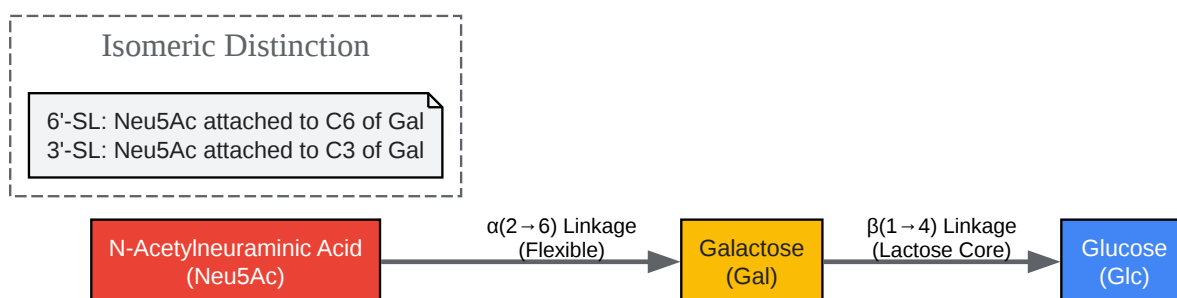
- Molecular Weight: 633.58 g/mol (Free Acid); 655.53 g/mol (Sodium Salt)[1]
- CAS Number: 35890-39-2[4][5]

Structural Topology

The molecule is built upon a lactose scaffold (Gal-Glc) with a terminal sialic acid. The critical structural feature is the

linkage, which confers a flexible "folded-back" conformation in solution compared to the more linear extension seen in

isomers.



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Figure 1: Topological connectivity of 6'-Sialyllactose illustrating the specific glycosidic linkages between monosaccharide units.

Physicochemical Profile

The physicochemical stability of 6'-SL is dictated by the acidic nature of the sialic acid residue and the reducing end of the glucose unit.

Parameter	Value / Characteristic	Technical Note
pKa	~2.6 (Carboxyl group)	Highly acidic; exists as an anion at physiological pH.
Solubility	>100 g/L (Water)	Highly hydrophilic due to multiple -OH groups and charged carboxylate.
Stability	pH 4.0 – 8.0	Susceptible to acid hydrolysis (cleavage of sialic acid) at pH < 3.0.
Appearance	White amorphous powder	Often supplied as a sodium salt to improve stability and solubility.
Mutarotation	Yes	The terminal Glucose unit exists as an equilibrium of anomers.

Biosynthetic Engineering

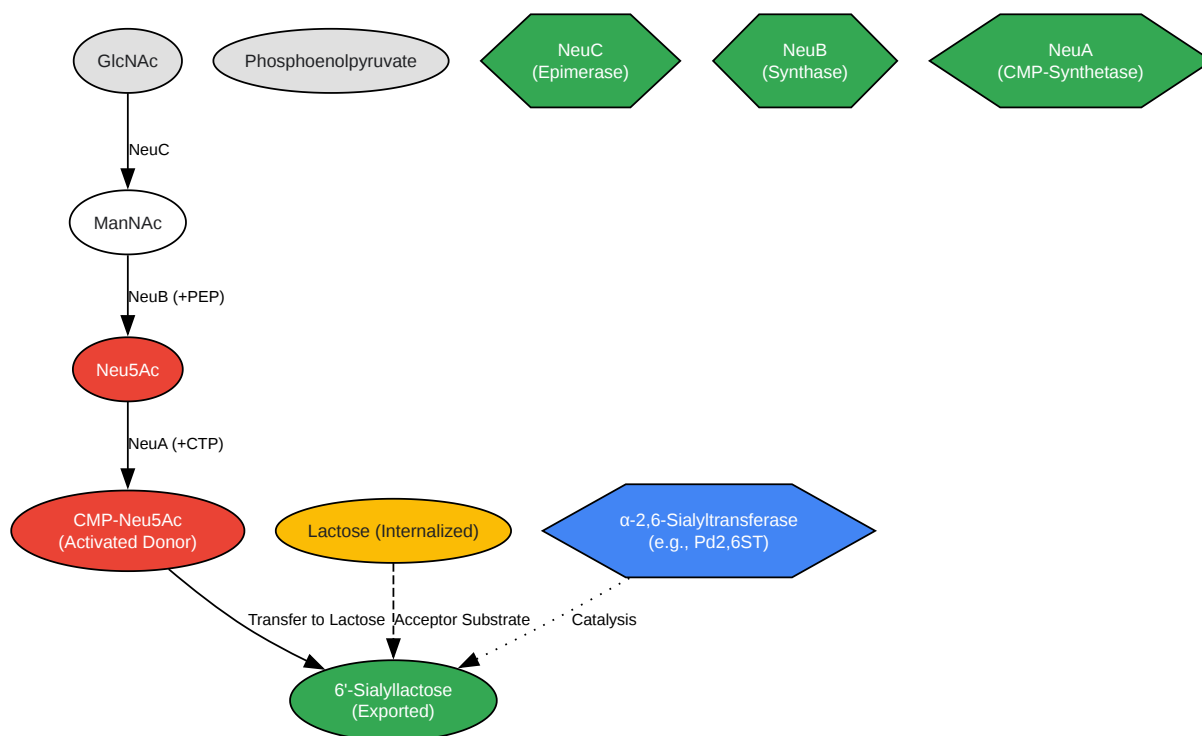
Industrial production has shifted from chemical synthesis to microbial fermentation using metabolically engineered *Escherichia coli*. The pathway requires the generation of the activated sugar nucleotide CMP-Neu5Ac and its transfer to intracellular lactose.

Engineered Pathway in *E. coli*

The synthesis involves two parallel modules:

- Sialic Acid Module: Synthesis of Neu5Ac from GlcNAc or endogenous precursors.

- Activation & Transfer: Activation to CMP-Neu5Ac and transfer to lactose via α -2,6-sialyltransferase.



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Figure 2: Metabolic engineering pathway for 6'-SL production in *E. coli*.^[1] Key enzymes include NeuB (sialic acid synthase), NeuA (CMP-sialic acid synthetase), and a specific α -2,6-sialyltransferase.^[1]

Analytical Characterization

Validating the structure of 6'-SL requires distinguishing it from its isomer 3'-SL. Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are the gold standards.

Nuclear Magnetic Resonance (NMR)

The diagnostic signals are the H-3 protons of the sialic acid and the anomeric protons. In 6'-SL, the acetylation of the amino group and the specific magnetic environment of the linkage create unique chemical shifts.

Table 1: Key

H NMR Chemical Shifts (, 600 MHz)

Residue	Proton	Chemical Shift (, ppm)	Multiplicity	Structural Significance
Neu5Ac	H-3 (eq)	2.67	dd	Diagnostic for Sialic acid; distinct from 3'-SL (~2.76). [1]
Neu5Ac	H-3 (ax)	1.73	t / dd	Large geminal coupling; confirms chair conformation.
Neu5Ac	N-Acetyl ()	2.04	s	Acetyl group marker.
Gal	H-1	4.45	d (Hz)	-linkage confirmation.
Glc	H-1 ()	5.23	d (Hz)	Reducing end anomer (major). [1]
Glc	H-1 ()	4.67	d (Hz)	Reducing end anomer (minor).

Mass Spectrometry (MS/MS)

In negative ion mode ESI-MS (

at

632), fragmentation yields characteristic daughter ions.[\[1\]](#)

- Precursor Ion:

632.2[\[1\]](#)

- Major Fragment 1:

290.1 (Neu5Ac residue) – confirms presence of sialic acid.

- Major Fragment 2:

341.1 (Lactose core) – confirms the neutral disaccharide backbone.

- Isomer Differentiation: High-energy collision-induced dissociation (CID) can distinguish 6'-SL from 3'-SL based on the ratio of cross-ring cleavage ions (e.g.,

ions), which are more prevalent in

linkages due to steric accessibility.[\[1\]](#)

Therapeutic Mechanisms & Applications[\[1\]](#)

Muscle Health & Atrophy Prevention

Recent studies (2024) indicate 6'-SL preserves muscle mass under stress (e.g., dexamethasone-induced atrophy).[\[1\]](#)

- Mechanism: Upregulation of MHC (Myosin Heavy Chain) expression and protection of mitochondrial OXPHOS complexes.
- Target: Sarcopenia and recovery from exercise-induced fatigue.

Immune Modulation & Gut Health[\[1\]](#)

- Anti-Adhesion: Acts as a soluble decoy receptor for pathogens (e.g., E. coli, Influenza) that bind sialylated cell surface glycans.[1]
- Prebiotic: Selectively stimulates Bifidobacterium species (e.g., B. infantis) in the infant gut, promoting Short Chain Fatty Acid (SCFA) production.

GNE Myopathy[1][3][7]

- Potential: 6'-SL serves as a bioavailable source of sialic acid, potentially bypassing the genetic defect in the GNE enzyme (UDP-GlcNAc 2-epimerase/ManNAc kinase) responsible for endogenous sialic acid synthesis.

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- [3. researchgate.net \[researchgate.net\]](#)
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